

Application Notes and Protocols: Flow Cytometry Analysis of Immune Cells with Pamufetinib

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Compound of Interest

Compound Name: Pamufetinib

Cat. No.: B611159

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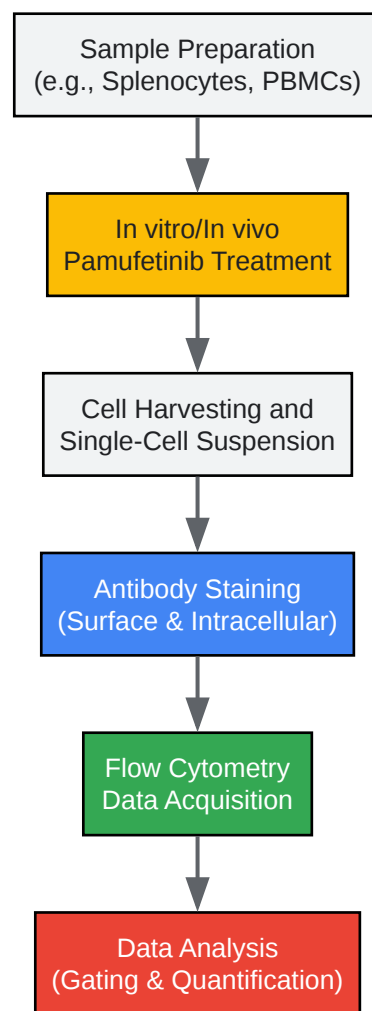
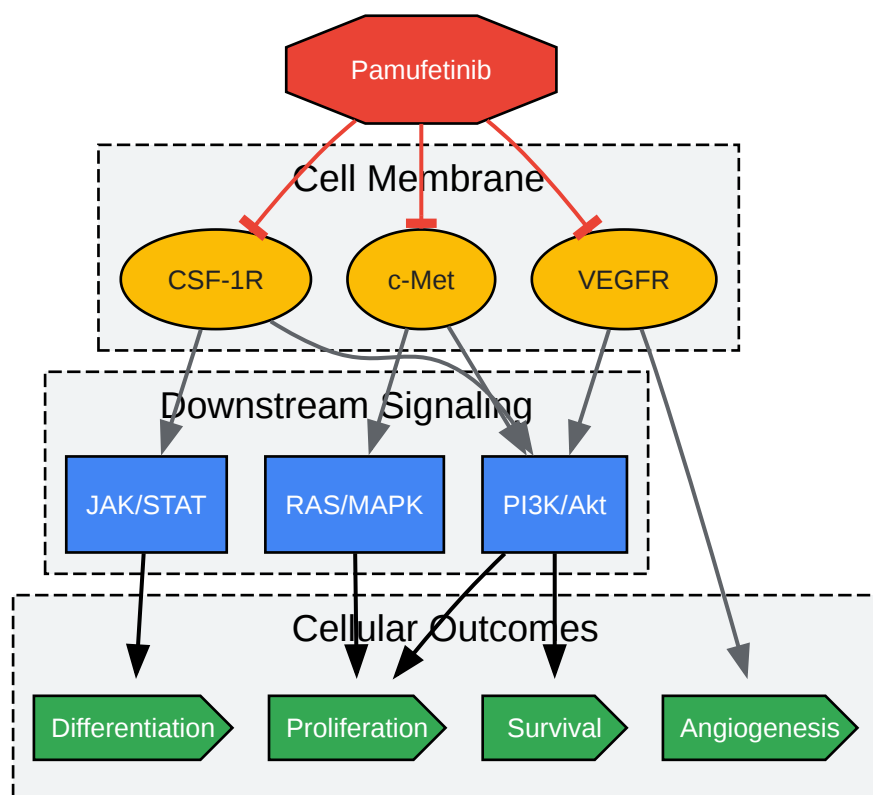
For Researchers, Scientists, and Drug Development Professionals

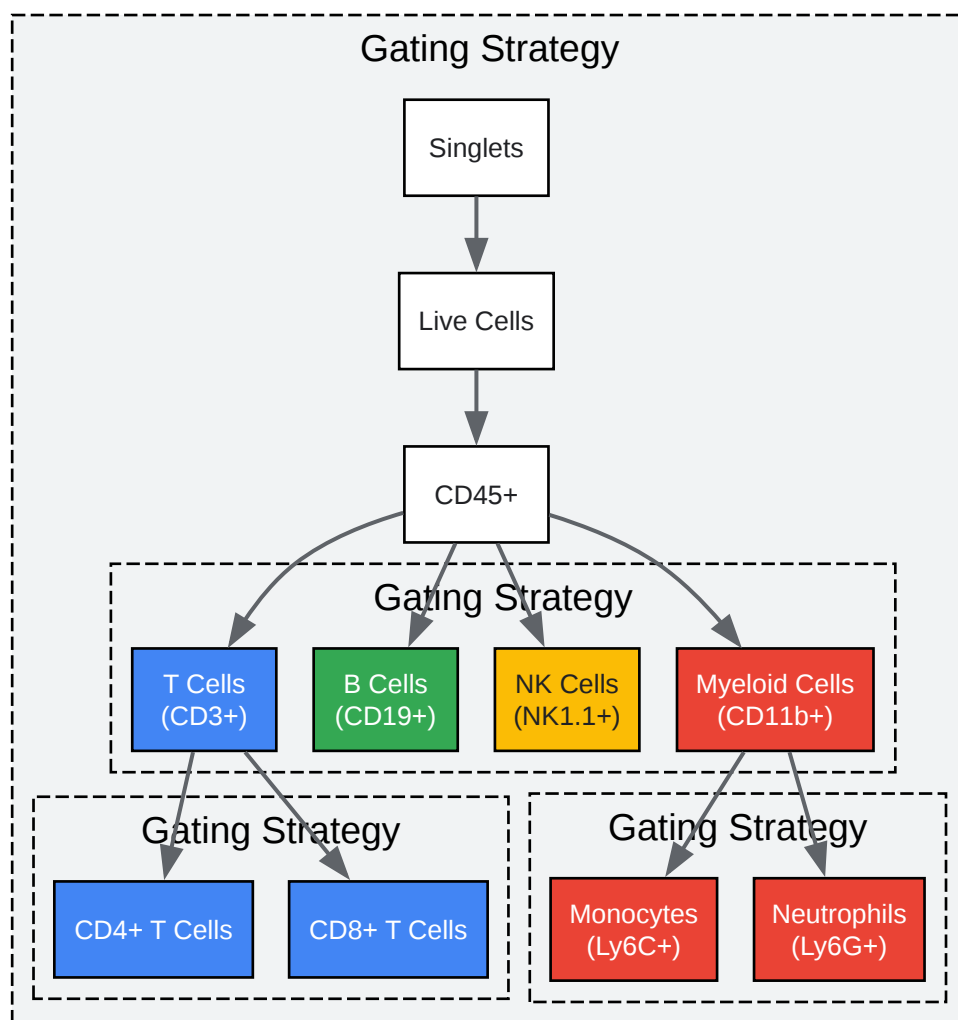
Introduction

Pamufetinib (formerly TAS-115) is an orally available, multi-kinase inhibitor targeting vascular endothelial growth factor receptors (VEGFRs), hepatocyte growth factor receptor (c-Met), colony-stimulating factor-1 receptor (CSF-1R/FMS), and platelet-derived growth factor receptors (PDGFRs).[1] Its mechanism of action suggests potential applications in oncology and fibrotic diseases.[2][3][4] Emerging evidence indicates that **Pamufetinib** can modulate the tumor immune microenvironment, making it a candidate for combination therapies with immune checkpoint inhibitors.[5] Specifically, studies have shown that combination treatment with **Pamufetinib** and an anti-PD-1 antibody can increase the percentage of Granzyme B-positive CD8+ T cells while decreasing the macrophage population within the tumor microenvironment.[5]

Flow cytometry is a powerful technique for the detailed analysis of immune cell populations, enabling the characterization and quantification of various subsets based on the expression of cell surface and intracellular markers.[6][7] This document provides detailed protocols for the flow cytometry-based analysis of murine and human immune cells treated with **Pamufetinib**, offering insights into its immunomodulatory effects. The protocols are designed for researchers in immunology, oncology, and drug development investigating the impact of **Pamufetinib** on the immune system.

Putative Signaling Pathways Targeted by Pamufetinib





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References

- 1. Phase I study of TAS-115, a novel oral multi-kinase inhibitor, in patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pamufetinib - Taiho Pharmaceutical - AdisInsight [adisinsight.springer.com]

- 3. researchgate.net [researchgate.net]
- 4. Pamufetinib - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 5. pamufetinib (TAS-115) / Otsuka [delta.larvol.com]
- 6. blog.crownbio.com [blog.crownbio.com]
- 7. miltenyibiotec.com [milttenyibiotec.com]
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